

Safety and Handling of Fmoc-D-Histidine: A Technical Guide

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Compound of Interest

Compound Name: (((9H-Fluoren-9-yl)methoxy)carbonyl)-D-histidine

Cat. No.: B557672

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For researchers, scientists, and drug development professionals engaged in peptide synthesis, the safe and effective handling of reagents is paramount. This technical guide provides an in-depth overview of the safety precautions and handling procedures for Fmoc-D-histidine, a crucial building block in the synthesis of peptides containing the unnatural D-enantiomer of histidine. Adherence to these guidelines is essential to ensure laboratory safety and maintain the integrity of the synthesized peptides.

Hazard Identification and Classification

Fmoc-D-histidine and its derivatives are generally considered hazardous chemicals. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. While specific toxicity data for Fmoc-D-histidine is limited, the available Safety Data Sheets (SDS) for similar compounds, such as Fmoc-His(Trt)-OH, indicate that it may cause skin, eye, and respiratory tract irritation.^{[1][2][3]}

Hazard Summary Table

Hazard Classification	Description	Precautionary Statements
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.[3]	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
Serious Eye Damage/Eye Irritation (Category 2)	Causes serious eye irritation. [3]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Specific target organ toxicity – single exposure (Category 3), Respiratory system	May cause respiratory irritation.[3]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
Aquatic Chronic 4	May cause long lasting harmful effects to aquatic life.	P273: Avoid release to the environment. P501: Dispose of contents/container to an approved waste disposal plant. [4]

Physical and Chemical Properties

Understanding the physical and chemical properties of Fmoc-D-histidine is crucial for its proper storage and handling.

Physical and Chemical Properties Table

Property	Value	Source
Appearance	White to off-white solid; powder or crystals.	[1][4]
Molecular Formula	C21H19N3O4	[5]
Molecular Weight	377.39 g/mol	[5]
Melting Point	>128 °C (decomposition)	[5]
Solubility	Slightly soluble in acetic acid, aqueous base, and DMSO.	[5]
Storage Temperature	2-8°C, sealed in a dry environment.	[5]

Experimental Protocols: Safe Handling and Use in Peptide Synthesis

The following protocols outline the safe handling of Fmoc-D-histidine during standard laboratory procedures and its use in Solid-Phase Peptide Synthesis (SPPS).

General Handling and Storage

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder to minimize dust inhalation.[2][6] Ensure that eyewash stations and safety showers are readily accessible.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[1][2][3]
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and dispose of them properly after handling.[1][2]
 - Body Protection: A lab coat is required.[2] For larger spills, a full suit may be necessary.[1][2]

- Respiratory Protection: If ventilation is inadequate or when handling large quantities of powder, use a NIOSH-approved respirator with a particulate filter.[\[1\]](#)[\[2\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[6\]](#) The recommended storage temperature is 2-8°C.[\[5\]](#) Keep away from heat and sources of ignition.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[2\]](#)[\[6\]](#)

Use in Solid-Phase Peptide Synthesis (SPPS)

The primary application of Fmoc-D-histidine is in SPPS. The following is a generalized workflow incorporating safety measures.

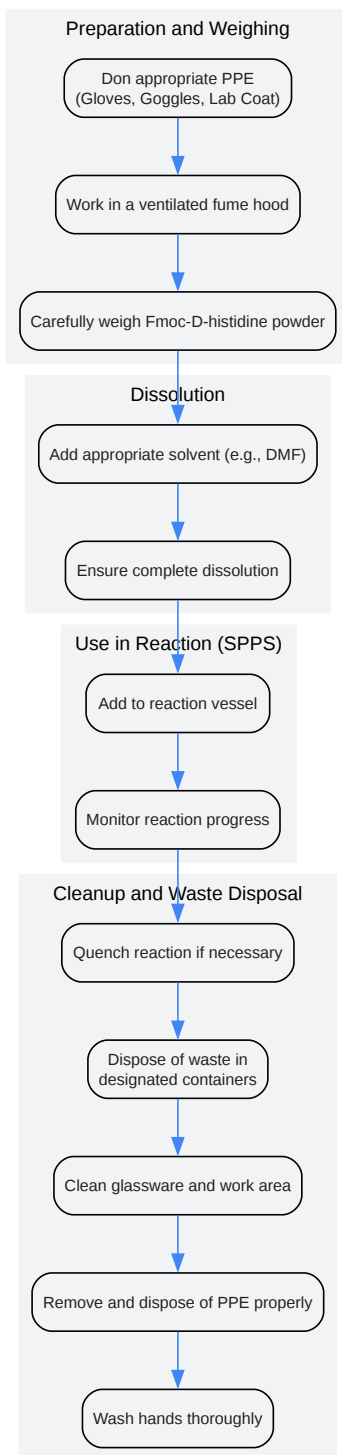
- Resin Swelling:
 - Weigh the desired amount of resin in a fume hood.
 - Transfer the resin to a reaction vessel and add an appropriate solvent (e.g., dimethylformamide - DMF) to swell the resin. Allow to swell for at least 30 minutes.[\[7\]](#)
- Fmoc Deprotection:
 - After swelling, drain the solvent.
 - Add a 20% solution of piperidine in DMF to the resin to remove the Fmoc protecting group from the resin's free amine.[\[7\]](#) This step should be performed in a fume hood as piperidine is toxic and has a strong odor.
 - Agitate the mixture for the required time (typically 5-20 minutes).[\[7\]](#)[\[8\]](#)
 - Drain the piperidine solution into a designated waste container.
 - Wash the resin thoroughly with DMF to remove residual piperidine.[\[7\]](#)[\[8\]](#)
- Amino Acid Coupling:

- In a separate vial, dissolve Fmoc-D-histidine and an activating agent (e.g., HBTU, HATU) in DMF.^[7] Handle these reagents in a fume hood.
- Add a base (e.g., DIPEA, NMM) to the activation mixture.^[7]
- Add the activated Fmoc-D-histidine solution to the deprotected resin.
- Allow the coupling reaction to proceed for the specified time.
- Washing:
 - After the coupling reaction, drain the reaction solution into a designated waste container.
 - Wash the resin extensively with DMF and other solvents as per the specific protocol to remove any unreacted reagents and byproducts.^{[7][8]}
- Cleavage and Final Product Handling:
 - Once the peptide synthesis is complete, the peptide is cleaved from the resin using a cleavage cocktail, which typically contains strong acids like trifluoroacetic acid (TFA).^[9] This step must be performed in a well-ventilated fume hood with appropriate PPE.
 - The cleaved peptide is then precipitated, purified (e.g., by HPLC), and lyophilized.

Visualized Workflows and Pathways

To further clarify the handling procedures and the importance of proper technique, the following diagrams are provided.

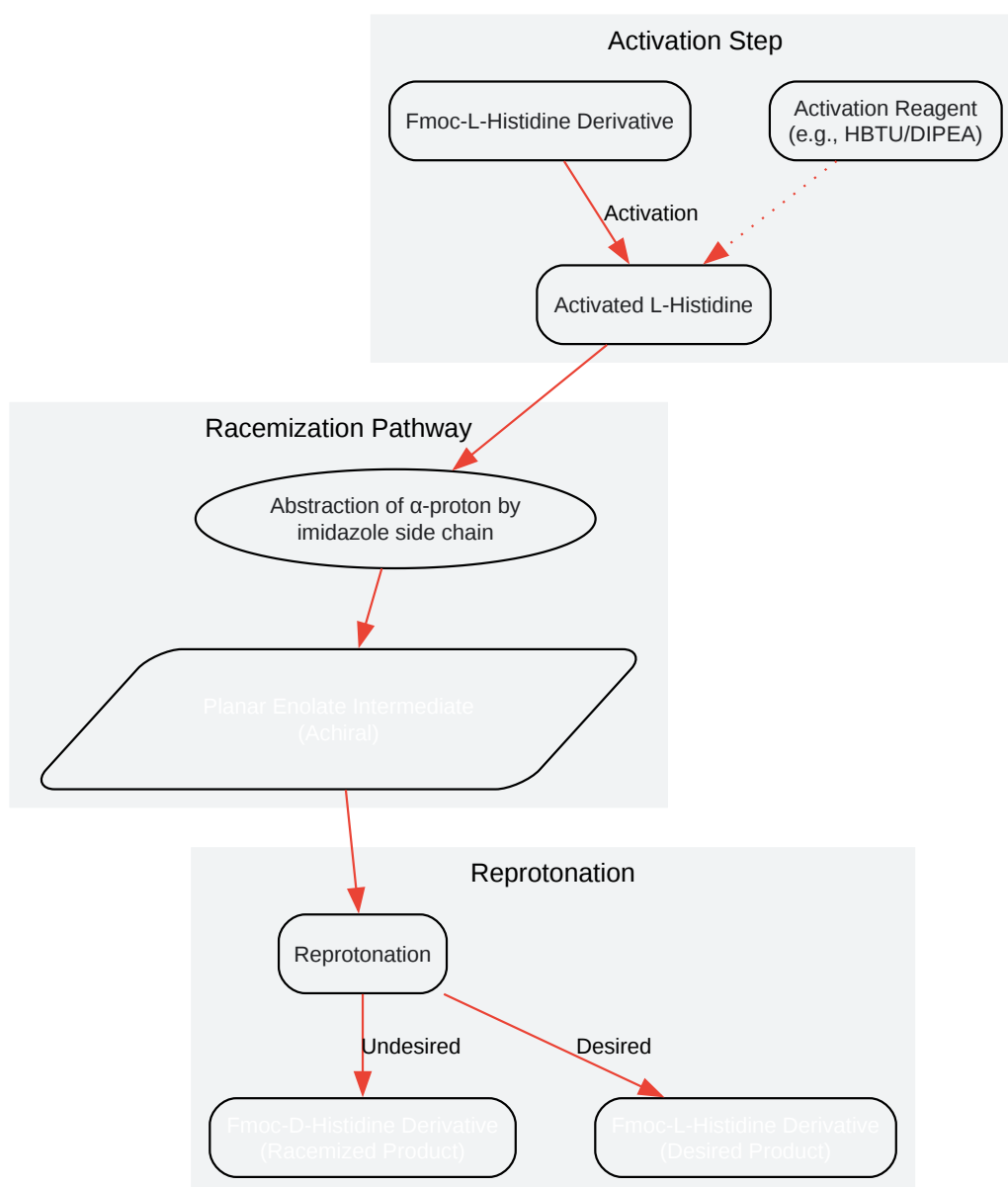
General Workflow for Safe Handling of Fmoc-D-Histidine

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Caption: A logical workflow for the safe handling of Fmoc-D-histidine.

The use of Fmoc-protected histidine derivatives requires careful control to prevent racemization, which can significantly impact the biological activity of the final peptide.

Simplified Mechanism of Histidine Racemization during Peptide Synthesis



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Caption: Mechanism of histidine racemization during peptide synthesis.

First Aid Measures

In the event of exposure to Fmoc-D-histidine, the following first aid measures should be taken:

First Aid Measures Table

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.[1][2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][2]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon and nitrogen oxides.[1][2][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2][6]

Accidental Release Measures

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel.[6] Place in a suitable, closed container for disposal. Avoid generating dust.[6]

By adhering to these safety and handling precautions, researchers can minimize risks and ensure the successful and safe use of Fmoc-D-histidine in their research and development endeavors. Always refer to the specific Safety Data Sheet provided by the supplier for the most detailed and up-to-date information.

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